

Application Notes and Protocols: 4-Methylpentanoic acid-D12 Solution Preparation

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Compound of Interest

Compound Name: 4-Methylpentanoic acid-D12

Cat. No.: B570099

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Introduction

4-Methylpentanoic acid-D12 is the deuterated form of 4-methylpentanoic acid, a short-chain fatty acid.[1][2] Due to the presence of deuterium atoms, it serves as an excellent internal standard for the quantification of 4-methylpentanoic acid in various biological and environmental samples using gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).[1][3][4] The stable isotope labeling allows for differentiation from the endogenous, non-labeled analyte, thereby improving the accuracy and precision of analytical measurements.[1] These application notes provide detailed protocols for the preparation of **4-Methylpentanoic acid-D12** solutions for research and drug development applications.

Physicochemical Properties and Storage

Proper handling and storage of **4-Methylpentanoic acid-D12** are critical to maintain its integrity and ensure experimental reproducibility.

Property	Value
Molecular Formula	C ₆ D ₁₂ O ₂
Molecular Weight	128.23 g/mol [1][4]
Appearance	Colorless to light yellow liquid/neat oil[1][2][4]
Purity	≥99% deuterated forms (d ₁ -d ₁₂)[4]
Storage (Neat)	Store at room temperature for short term, -20°C for up to 3 years, or 4°C for up to 2 years for long-term storage.[1][2]
Storage (In Solvent)	Store at -80°C for up to 6 months or at -20°C for up to 1 month. Aliquoting is recommended to avoid repeated freeze-thaw cycles.[1][2]
Stability	Stable for at least 4 years if stored under recommended conditions.[4]

Experimental Protocols

This protocol outlines the preparation of a 1 mg/mL stock solution of **4-Methylpentanoic acid-D12** in a suitable organic solvent.

Materials:

- **4-Methylpentanoic acid-D12** (neat oil)
- Anhydrous Dimethyl Sulfoxide (DMSO), HPLC grade
- Calibrated analytical balance
- Class A volumetric flasks (e.g., 1 mL, 5 mL, 10 mL)
- Calibrated micropipettes and sterile, nuclease-free tips
- Vortex mixer
- Amber glass vials for storage

Procedure:

- **Equilibration:** Allow the vial of **4-Methylpentanoic acid-D12** to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
- **Weighing:** Accurately weigh a precise amount of **4-Methylpentanoic acid-D12** (e.g., 1 mg) using an analytical balance in a fume hood.
- **Dissolution:** Transfer the weighed compound to a volumetric flask. Add a small amount of DMSO to dissolve the compound completely.
- **Volume Adjustment:** Once fully dissolved, bring the solution to the final desired volume with DMSO. For 1 mg of the compound, add DMSO to the 1 mL mark of the volumetric flask to achieve a 1 mg/mL concentration.
- **Homogenization:** Cap the flask and vortex thoroughly for at least 30 seconds to ensure a homogenous solution.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use amber glass vials to minimize exposure to light and air, and to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).^{[1][2]}

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Caption: Logical workflow for the use of **4-Methylpentanoic acid-D12** as an internal standard.

Solubility Data

The choice of solvent is crucial for preparing accurate and stable solutions. The following table summarizes the solubility of **4-Methylpentanoic acid-D12** in common laboratory solvents.

Solvent	Solubility
DMSO	≥ 100 mg/mL [1][2]
DMF	~ 10 mg/mL [4]
Ethanol	~ 10 mg/mL [4]
PBS (pH 7.2)	~ 0.1 mg/mL [4]

Note: It is recommended to use freshly opened, anhydrous solvents, especially for hygroscopic solvents like DMSO, as absorbed water can impact solubility. [1][2]

Troubleshooting

Issue	Possible Cause	Recommended Action
Incomplete Dissolution	Insufficient solvent volume or inappropriate solvent.	Gently warm the solution, sonicate, or select a more appropriate solvent based on the solubility data.
Precipitation upon Storage	Exceeded solubility limit at lower temperatures.	Prepare a more dilute stock solution or gently warm the solution before use to redissolve the precipitate.
Degradation of Compound	Repeated freeze-thaw cycles, exposure to light, or incompatible solvent.	Aliquot stock solutions to minimize freeze-thaw cycles. Store in amber vials to protect from light. Ensure solvent compatibility.
Loss of Deuterium Label	Back-exchange with protic solvents under certain pH conditions.	Use deuterated solvents where feasible for sample preparation and mobile phases. Minimize time between sample preparation and analysis. [5]

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